

Methyl 4-Fluoro-3-hydroxybenzoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl 4-Fluoro-3-hydroxybenzoate

Cat. No.: B1314833

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety and handling procedures for **Methyl 4-Fluoro-3-hydroxybenzoate** (CAS No. 214822-96-5). The information herein is intended to support researchers, scientists, and professionals in the drug development field in the safe management and use of this compound. This guide synthesizes data from safety data sheets and established experimental protocols to ensure a thorough understanding of the material's properties and associated hazards.

Chemical and Physical Properties

Methyl 4-Fluoro-3-hydroxybenzoate is a fluorinated aromatic compound with a molecular formula of $C_8H_7FO_3$ and a molecular weight of 170.14 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#) It is typically a white to off-white solid at room temperature. [\[1\]](#) A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	214822-96-5	[4] [5]
Molecular Formula	C ₈ H ₇ FO ₃	[4]
Molecular Weight	170.14 g/mol	[2] [4]
Appearance	White to off-white solid/powder/crystal	[1] [5] [6]
Melting Point	89 - 94 °C	[4] [5]
Boiling Point	268.9 ± 20.0 °C at 760 mmHg	[4]
Density	1.3 ± 0.1 g/cm ³	[4]
Flash Point	116.4 ± 21.8 °C	[4]
Solubility	Soluble in methanol. [7]	
Storage Temperature	Room temperature, sealed in a dry place. 2-8°C has also been noted. [8]	

Hazard Identification and Classification

Methyl 4-Fluoro-3-hydroxybenzoate is classified as a hazardous substance. All personnel handling this compound should be thoroughly familiar with its potential hazards, which are summarized in Table 2.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [5] [7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. [5] [7]
Specific target organ toxicity — Single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation. [5] [7]

Signal Word: Warning[5]

Hazard Pictogram:



Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risk.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[5]
- Ensure adequate ventilation in the work area. Use only outdoors or in a well-ventilated area. [5]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[5]
- Avoid contact with skin, eyes, and clothing.[5][7]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[9]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store locked up.[5]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential for the safe handling of **Methyl 4-Fluoro-3-hydroxybenzoate**. The recommended PPE is detailed in Table 3.

Body Part	Protection	Standard/Specification
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [10]
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.	
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor/physician if you feel unwell. [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. [5] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [5]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention if symptoms occur. [5]

Experimental Protocols for Safety Assessment

The following are standardized in vitro protocols for assessing the skin and eye irritation potential of chemicals like **Methyl 4-Fluoro-3-hydroxybenzoate**, based on OECD Test Guidelines. These methods are preferred for animal welfare reasons.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (based on OECD TG 439)

This test method evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.

Principle: A test chemical is applied topically to a three-dimensional Reconstructed Human Epidermis (RhE) model.[\[7\]](#)[\[11\]](#) Skin irritation is identified by the chemical's ability to decrease

cell viability below a defined threshold.^[7] Cell viability is measured by the enzymatic conversion of the vital dye MTT [3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide] into a blue formazan salt, which is then quantified spectrophotometrically.^{[7][11]}

Methodology:

- RhE Model Preparation: Reconstructed human epidermis tissue models are pre-incubated at 37°C and 5% CO₂.
- Test Substance Application: A precise amount of **Methyl 4-Fluoro-3-hydroxybenzoate** (as a solid or dissolved in a suitable solvent) is applied topically to the surface of triplicate tissue models.
- Controls: A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% aqueous sodium dodecyl sulfate) are run in parallel.
- Exposure and Incubation: The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) at 37°C.^[8]
- Washing and Post-Incubation: The test substance is thoroughly washed from the tissue surface. The tissues are then transferred to fresh culture medium and incubated for a post-exposure period (e.g., 42 hours) to allow for the recovery or expression of cytotoxic effects.
^[8]
- MTT Assay: The tissues are incubated with MTT solution for approximately 3 hours. Viable cells will reduce the yellow MTT to a purple formazan.
- Formazan Extraction: The formazan is extracted from the tissues using a solvent (e.g., isopropanol).
- Quantification: The optical density of the extracted formazan is measured using a spectrophotometer.
- Data Analysis: The cell viability for each tissue is expressed as a percentage of the negative control. The mean viability of the triplicate tissues is calculated.

- Classification: If the mean tissue viability is $\leq 50\%$, **Methyl 4-Fluoro-3-hydroxybenzoate** is classified as a skin irritant (UN GHS Category 2).^{[7][11]} If the viability is $> 50\%$, it is considered a non-irritant.^{[7][11]}

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (based on OECD TG 492)

This test method is used to identify chemicals that do not require classification for eye irritation or serious eye damage.

Principle: This assay utilizes a Reconstructed Human Cornea-like Epithelium (RhCE) model, which mimics the human corneal epithelium.^[12] The test chemical is applied to the surface of the RhCE tissue, and its effect on cell viability is measured to predict eye irritation potential.

Methodology:

- RhCE Model Preparation:** Reconstructed human cornea-like epithelium tissue models are pre-incubated under controlled conditions.
- Test Substance Application:** **Methyl 4-Fluoro-3-hydroxybenzoate** is applied to the apical surface of the RhCE tissues.
- Controls:** Appropriate negative and positive controls are used concurrently.
- Exposure and Incubation:** The tissues are exposed to the test substance for a specified duration.
- Rinsing and Post-Incubation:** The test substance is rinsed from the tissue surface, and the tissues are incubated in fresh medium.
- Viability Assessment (MTT Assay):** Similar to the skin irritation test, cell viability is determined using the MTT assay.
- Data Analysis and Classification:** The mean tissue viability relative to the negative control is calculated. A chemical is identified as not requiring classification for eye irritation if the viability is above a certain threshold (typically $> 60\%$).

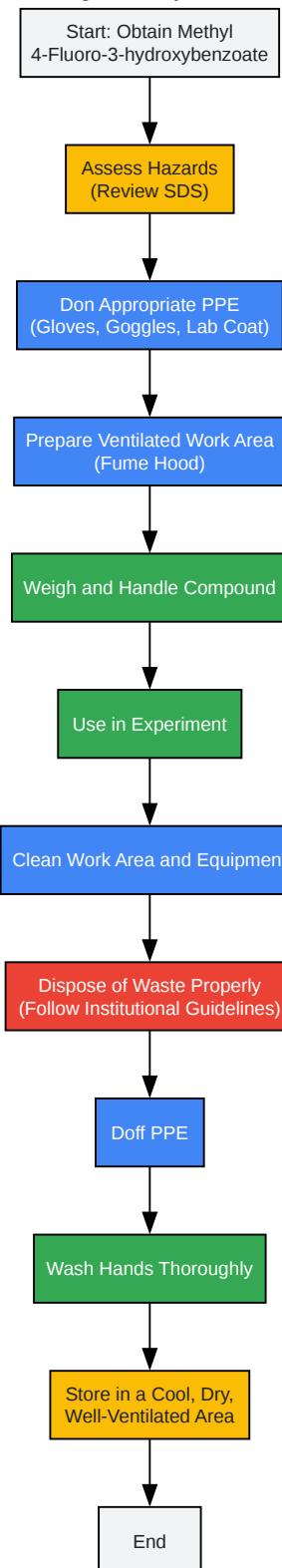
Stability and Reactivity

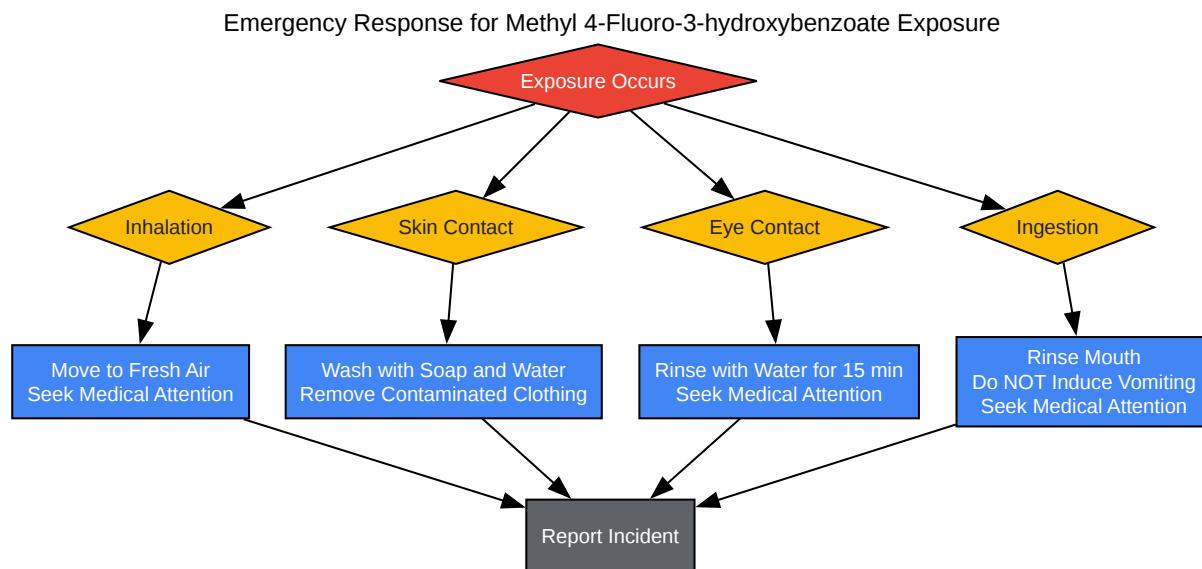
- Reactivity: No hazardous reactions are expected under normal processing.[5]
- Chemical Stability: The compound is stable under normal conditions.[5]
- Conditions to Avoid: Incompatible products and excess heat.
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride.[5]

Workflow Diagrams

The following diagrams illustrate the standard workflows for handling **Methyl 4-Fluoro-3-hydroxybenzoate** and the appropriate emergency response procedures.

Workflow for Safe Handling of Methyl 4-Fluoro-3-hydroxybenzoate





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